

Essential Safety and Disposal Guidance for GSK345931A

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Compound of Interest

Compound Name: GSK345931A

Cat. No.: B1672382

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This document provides immediate, essential safety and logistical information for the proper handling and disposal of **GSK345931A**, a potent EP(1) receptor antagonist used in preclinical inflammatory pain models.[1][2] The following procedures are based on general laboratory safety protocols and should be supplemented by institution-specific guidelines and a thorough risk assessment conducted by qualified personnel.

Disclaimer: A specific Safety Data Sheet (SDS) for **GSK345931A** was not publicly available at the time of this writing. Therefore, this guidance is based on general principles of chemical safety. All laboratory personnel must consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and adhere to all local, state, and federal regulations.

Chemical and Physical Properties

While detailed toxicological data is not available, the known properties of **GSK345931A** are summarized below. This information is crucial for safe handling and for the correct completion of waste disposal documentation.

Property	Value
Chemical Name	2-Pyridinecarboxylic acid, 6-(5'-chloro-2'-(2-methylpropoxy)(1,1'-biphenyl)-2-yl)-, sodium salt[1][3]
CAS Number	869499-38-7 (Salt)[1][3]
Molecular Formula	C22H19ClNaO3[1][3]
Molecular Weight	403.83 g/mol [1]
Appearance	Not specified, likely a solid
Storage	Short term (days to weeks): 0 - 4 °C. Long term (months to years): -20 °C.[1]

Standard Laboratory Handling Procedures

Due to the lack of specific hazard information, **GSK345931A** should be handled with caution as a potentially hazardous substance. Adherence to standard laboratory practices is mandatory.

Personal Protective Equipment (PPE):

- Wear a standard laboratory coat, safety glasses with side shields or goggles, and nitrile gloves.
- Change gloves immediately if contaminated.
- Wash hands thoroughly after handling the compound.[4][5]

Engineering Controls:

- Handle **GSK345931A** in a well-ventilated area. For procedures that may generate dust or aerosols, such as weighing or preparing solutions, use a chemical fume hood.

General Practices:

- Avoid direct contact with skin and eyes.

- Do not eat, drink, or smoke in the laboratory.[6]
- Minimize the creation of dust and aerosols.
- Keep containers tightly closed when not in use.

Step-by-Step Disposal Protocol

The disposal of **GSK345931A** and its associated waste must be managed through your institution's chemical waste program. Do not dispose of this chemical down the drain or in regular trash.[7]

Experimental Protocol for Waste Segregation and Disposal:

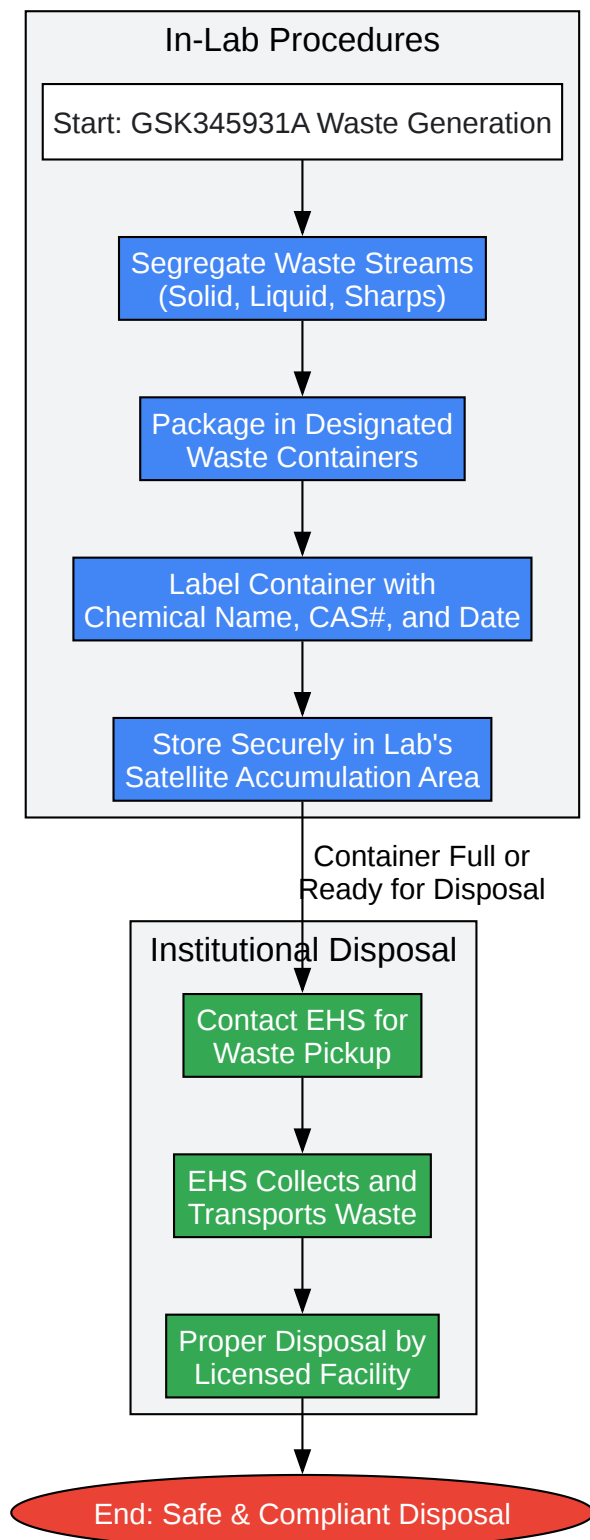
- Identify Waste Streams: Segregate waste into the following categories:
 - Solid Waste: Unused or expired **GSK345931A**, contaminated PPE (gloves, weigh boats, wipes), and any other solid materials that have come into contact with the chemical.
 - Liquid Waste: Solutions containing **GSK345931A** and solvent rinses of contaminated glassware.
 - Sharps Waste: Contaminated needles, syringes, or other sharp objects.
- Package Waste Appropriately:
 - Solid Waste: Collect in a designated, leak-proof container with a secure lid. The container should be clearly labeled as "Hazardous Chemical Waste."
 - Liquid Waste: Collect in a compatible, non-reactive, and sealable waste container (e.g., a high-density polyethylene bottle). Do not mix incompatible waste streams. The container must be labeled with a "Hazardous Chemical Waste" tag.
 - Sharps Waste: Place in a designated, puncture-proof sharps container.
- Label Waste Containers:

- Attach a completed chemical waste tag to each container as soon as waste is first added.
[8]
- Clearly write the full chemical name: "**GSK345931A**" and its CAS number: "869499-38-7."
- List all components of any mixtures, including solvents and their approximate percentages.
- Ensure the container is dated at the start of waste accumulation.[8]
- Store Waste Securely:
 - Store waste containers in a designated, secondary containment area within the laboratory.
 - Ensure the storage area is away from general traffic and incompatible materials.
- Arrange for Pickup:
 - Once the waste container is full or ready for disposal, contact your institution's EHS department to schedule a waste pickup.
 - Follow all institutional procedures for waste collection requests.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **GSK345931A**.

GSK345931A Disposal Workflow



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Caption: Workflow for the safe segregation, labeling, and disposal of **GSK345931A** waste.

By following these procedures, researchers can ensure the safe handling and compliant disposal of **GSK345931A**, protecting themselves, their colleagues, and the environment. Always prioritize safety and consult with your institution's safety professionals for guidance.

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- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for GSK345931A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672382#gsk345931a-proper-disposal-procedures]

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